

Essential Safety and Logistical Information for Handling GNE-4997

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Compound of Interest

Compound Name: GNE-4997

Cat. No.: B10787527

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate safety, operational, and disposal protocols for the potent and selective Interleukin-2-inducible T-cell kinase (ITK) inhibitor, **GNE-4997**. Given the absence of a publicly available Safety Data Sheet (SDS), this guidance is based on information from chemical suppliers and general safety protocols for handling potent kinase inhibitors.

Compound Overview and Quantitative Data

GNE-4997 is a highly potent inhibitor of ITK, a key enzyme in T-cell signaling. Its inhibitory activity is summarized in the table below.

Parameter	Value	Reference
Ki (ITK)	0.09 nM	[1]
IC50 (PLC-γ phosphorylation in Jurkat cells)	4 nM	[1]

Personal Protective Equipment (PPE)

As a potent, biologically active small molecule, **GNE-4997** requires careful handling to prevent exposure. The following PPE is mandatory when working with **GNE-4997** in solid form or in solution:

PPE Category	Item	Specifications
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times.
Hand Protection	Double-gloving with nitrile gloves	Change gloves immediately if contaminated.
Body Protection	Laboratory coat	Fully buttoned.
Respiratory Protection	N95 or higher rated respirator	Recommended when handling the powder outside of a certified chemical fume hood.

Operational Plan: Step-by-Step Handling Procedures

All handling of **GNE-4997**, particularly weighing the solid and preparing stock solutions, must be conducted in a certified chemical fume hood to minimize inhalation risk.

1. Preparation of Stock Solutions:

- **GNE-4997** is soluble in DMSO.[2]
- To prepare a stock solution, carefully weigh the desired amount of **GNE-4997** powder in a chemical fume hood.
- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration.
- Cap the vial tightly and vortex until the solid is completely dissolved.

2. Storage:

- Solid Form: Store lyophilized **GNE-4997** at -20°C, kept desiccated. The chemical is stable for up to 36 months under these conditions.[3]
- In Solution (DMSO): Store stock solutions at -20°C. Use within one month to prevent loss of potency.[3]

- Aliquoting: It is recommended to aliquot stock solutions into single-use volumes to avoid multiple freeze-thaw cycles.[3]

3. Shipping:

- **GNE-4997** is typically shipped at ambient temperature as a non-hazardous chemical.[2]

Disposal Plan

All waste materials contaminated with **GNE-4997** must be treated as hazardous chemical waste.

- Solid Waste: Contaminated items such as pipette tips, tubes, and gloves should be placed in a designated, sealed hazardous waste container.
- Liquid Waste: Unused solutions of **GNE-4997** in DMSO should be collected in a clearly labeled, sealed hazardous waste container for organic solvents. Do not pour down the drain.
- Decontamination: All surfaces and equipment that have come into contact with **GNE-4997** should be decontaminated with an appropriate solvent (e.g., 70% ethanol) followed by a soap and water wash.

Experimental Protocol: Inhibition of PLC- γ Phosphorylation in Jurkat Cells

While a detailed, step-by-step protocol from a primary publication is not available in the immediate search results, the following is a representative methodology based on standard cell-based kinase inhibitor assays.

Objective: To determine the IC₅₀ of **GNE-4997** for the inhibition of T-cell receptor (TCR)-stimulated phosphorylation of Phospholipase C-gamma (PLC- γ) in Jurkat cells.

Materials:

- Jurkat cells
- **GNE-4997**

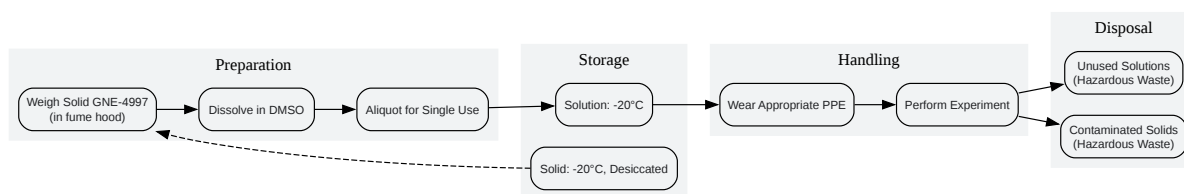
- DMSO (cell culture grade)
- RPMI-1640 medium supplemented with 10% FBS
- Anti-CD3 antibody (for TCR stimulation)
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- Primary antibodies: anti-phospho-PLC- γ and anti-total-PLC- γ
- Secondary antibody (e.g., HRP-conjugated)
- Western blot reagents and equipment

Procedure:

- Cell Culture: Culture Jurkat cells in RPMI-1640 supplemented with 10% FBS at 37°C in a 5% CO₂ incubator.
- Compound Preparation: Prepare serial dilutions of **GNE-4997** in DMSO. The final DMSO concentration in the cell culture should be kept constant and low (e.g., <0.1%).
- Cell Treatment:
 - Seed Jurkat cells in a multi-well plate.
 - Pre-incubate the cells with varying concentrations of **GNE-4997** or DMSO (vehicle control) for a specified time (e.g., 1-2 hours).
- TCR Stimulation: Stimulate the cells with anti-CD3 antibody for a short period (e.g., 5-15 minutes) to induce PLC- γ phosphorylation.
- Cell Lysis: Immediately after stimulation, wash the cells with cold PBS and lyse them with lysis buffer.
- Western Blotting:
 - Determine the protein concentration of the cell lysates.

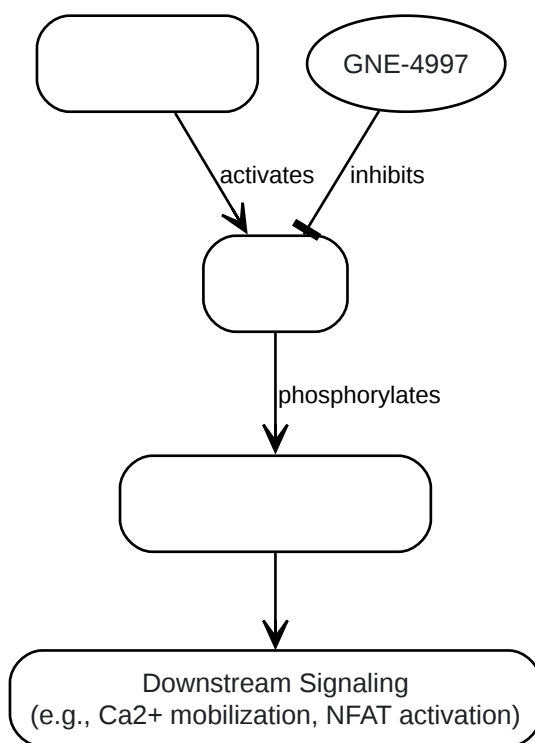
- Separate equal amounts of protein by SDS-PAGE and transfer to a PVDF membrane.
- Block the membrane and probe with primary antibodies against phospho-PLC- γ and total-PLC- γ .
- Wash the membrane and incubate with the appropriate secondary antibody.
- Develop the blot using a chemiluminescent substrate and image the bands.
- Data Analysis:
 - Quantify the band intensities for phospho-PLC- γ and total-PLC- γ .
 - Normalize the phospho-PLC- γ signal to the total-PLC- γ signal for each sample.
 - Plot the normalized phospho-PLC- γ levels against the concentration of **GNE-4997**.
 - Calculate the IC₅₀ value by fitting the data to a dose-response curve.

Visualizations



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Caption: Workflow for the safe handling and disposal of **GNE-4997**.



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Caption: Simplified ITK signaling pathway and the inhibitory action of **GNE-4997**.

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